

A Comparative In Vitro Analysis of Mahanimbine's Antioxidant Activity Against Industry Standards

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Compound of Interest

Compound Name: Mahanimbine

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This guide provides a comparative analysis of the in vitro antioxidant activity of **Mahanimbine**, a carbazole alkaloid primarily isolated from *Murraya koenigii* (curry tree), against established standard antioxidants: Gallic Acid, Ascorbic Acid (Vitamin C), and Trolox. This document is intended for researchers, scientists, and professionals in drug development, offering a concise summary of performance data from key antioxidant assays and detailed experimental protocols.

Quantitative Comparison of Antioxidant Activity

The antioxidant potential of a compound is frequently evaluated by its ability to scavenge free radicals or reduce oxidizing agents. The half-maximal inhibitory concentration (IC₅₀) is a key metric, representing the concentration of an antioxidant required to scavenge 50% of the free radicals in a given assay. A lower IC₅₀ value indicates greater antioxidant potency. The Ferric Reducing Antioxidant Power (FRAP) assay measures the ability of a substance to reduce ferric iron, with results often expressed as equivalents of a standard.

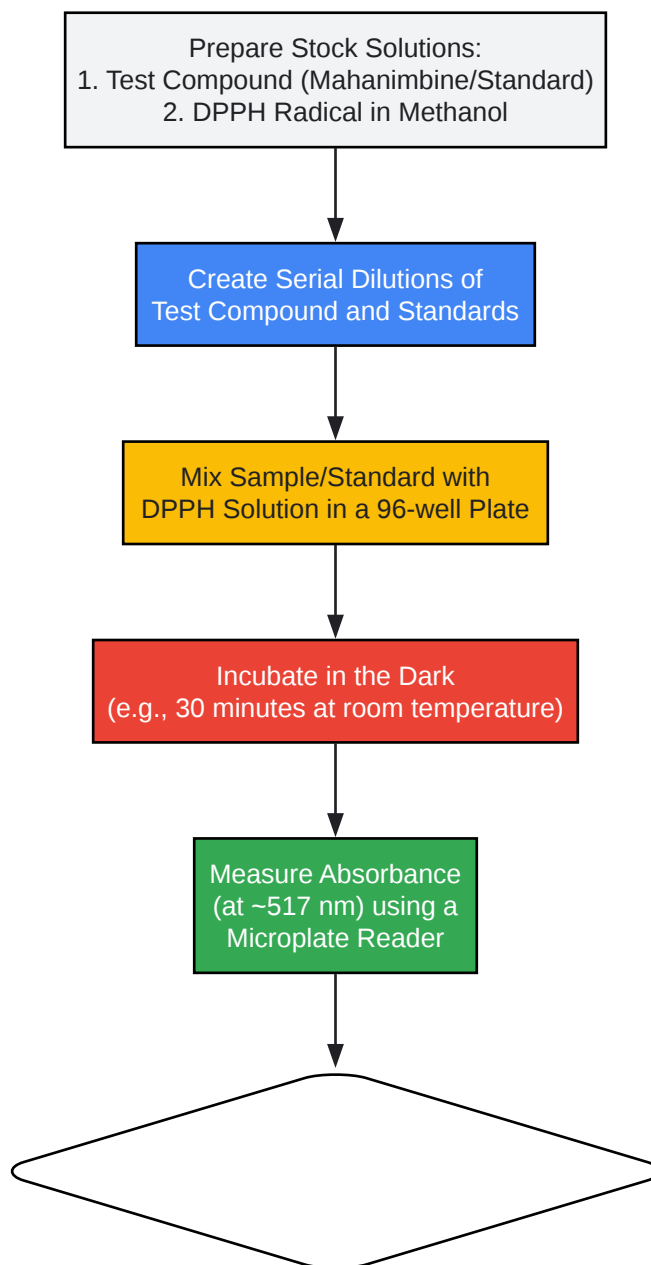
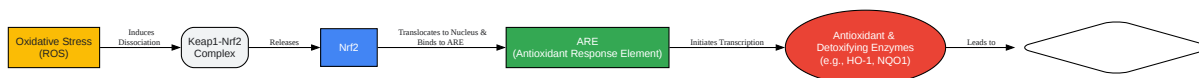
The following table summarizes the in vitro antioxidant activity of **Mahanimbine** compared to standard antioxidants, as determined by the DPPH (2,2-diphenyl-1-picrylhydrazyl), ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)), and FRAP assays. It is important to note that IC₅₀ values can vary between studies due to differences in experimental conditions.

Compound	DPPH Radical Scavenging IC50 (µg/mL)	ABTS Radical Scavenging IC50 (µg/mL)	FRAP Value
Mahanimbine	Weak activity reported[1]	Data not consistently available in IC50	Data not consistently available
Gallic Acid	2.6[2], 10.97	1.03 ± 0.25[3]	High reducing activity reported[4][5][6]
Ascorbic Acid	3.28 - 8.4[2][7], 4.97[8], 6.1[9]	50[10]	Standard reference for FRAP assays[11][12]
Trolox	3.77 ± 0.08[13], 97.5[14]	2.34[8], 2.93 ± 0.03[13]	Standard reference for FRAP assays[15][16][17]

Note: The data presented is a synthesis from multiple sources and should be considered representative. Direct comparison of absolute values across different studies should be made with caution.

Signaling Pathways and Experimental Overviews

To provide a conceptual framework, the following diagrams illustrate a key antioxidant signaling pathway and a typical experimental workflow for in vitro antioxidant assays.



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